

Personal protective equipment for handling 3'-Demethylnobiletin

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Compound of Interest

Compound Name: 3'-Demethylnobiletin

Cat. No.: B149850

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Essential Safety and Handling Guide for 3'-Demethylnobiletin

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This document provides crucial safety and logistical information for the handling and disposal of **3'-Demethylnobiletin** (CAS No. 112448-39-2), a polymethoxyflavonoid compound utilized in scientific research. Adherence to these guidelines is critical to ensure personnel safety and proper experimental conduct.

Hazard Identification and Safety Summary

3'-Demethylnobiletin, also known as 5-Demethylnobiletin, is classified as a toxic substance and should be handled with care by trained personnel only. It is a moderate to severe irritant to the skin and eyes.^[1] In substantial quantities, it may cause significant health damage and can be fatal. All personnel must review the Safety Data Sheet (SDS) before commencing any work with this compound.

Key Hazards:

- Toxic: Harmful if ingested, inhaled, or absorbed through the skin.
- Irritant: Causes moderate to severe skin and eye irritation.^[1]

- Potential for Serious Health Effects: May be fatal in large doses.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **3'-Demethylnobiletin**.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves.	To prevent skin contact and absorption.
Eye Protection	Chemical safety goggles and a face shield.	To protect against splashes and eye irritation.
Body Protection	A lab coat worn over full-length clothing.	To prevent contamination of personal clothing.
Respiratory Protection	A NIOSH/MSHA-approved respirator.	To prevent inhalation of the powdered compound. [1]

Step-by-Step Handling and Experimental Protocol

This protocol outlines the procedure for preparing a stock solution of **3'-Demethylnobiletin** for use in typical cell culture experiments.

3.1. Materials Required

- **3'-Demethylnobiletin** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or incubator at 37°C (optional)

- Biological safety cabinet (BSC)

3.2. Stock Solution Preparation

- Work in a BSC: All handling of the powdered form of **3'-Demethylnobiletin** must be conducted within a certified biological safety cabinet to minimize inhalation risk.
- Aliquot the Compound: Carefully weigh the desired amount of **3'-Demethylnobiletin** powder and transfer it to a sterile microcentrifuge tube.
- Initial Dissolution: Add the appropriate volume of DMSO to achieve the desired stock concentration. **3'-Demethylnobiletin** is soluble in DMSO.
- Ensure Complete Dissolution: Vortex the solution thoroughly. If necessary, gently warm the tube at 37°C and briefly sonicate to ensure the compound is fully dissolved.
- Sterile Filtration: If required for the experiment, sterile filter the stock solution through a 0.22 µm syringe filter into a new sterile tube.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. Protect from light.

3.3. Preparation of Working Solution for Cell Culture

- Pre-warm Media: Warm the required volume of cell culture medium to 37°C.
- Dilution: In the BSC, add the required volume of the **3'-Demethylnobiletin** stock solution to the pre-warmed medium to achieve the final desired concentration. Gently mix by swirling the container.
- Immediate Use: It is recommended to prepare the working solution immediately before use.

Disposal Plan

All waste materials contaminated with **3'-Demethylnobiletin** must be treated as hazardous waste.

4.1. Waste Segregation and Collection

- **Solid Waste:** Contaminated items such as gloves, pipette tips, and empty vials should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused stock solutions and working solutions should be collected in a separate, sealed, and labeled hazardous waste container. Do not pour any solutions containing **3'-Demethylnobiletin** down the drain. The first rinse of any contaminated glassware must also be collected as hazardous waste.^[2]

4.2. Disposal Procedure

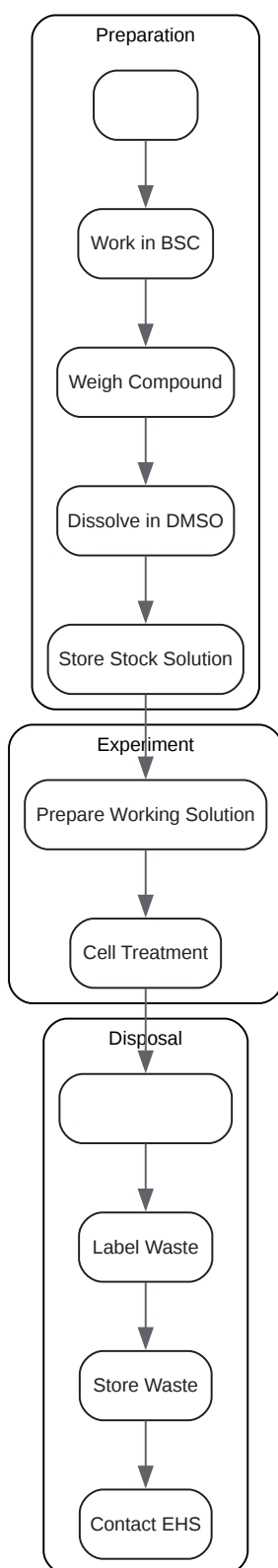
- **Labeling:** Ensure all waste containers are accurately labeled with "Hazardous Waste," the name of the chemical (**3'-Demethylnobiletin**), and the associated hazards (Toxic, Irritant).
- **Storage:** Store hazardous waste in a designated, secure area away from incompatible materials.
- **Arranging Disposal:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations for hazardous waste disposal.

Emergency Procedures

In Case of:

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.^[1]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[1]
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.^[1]
- **Ingestion:** Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.^[1]

Workflow for Handling 3'-Demethylnobiletin



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Caption: Workflow for the safe handling and disposal of **3'-Demethylnobiletin**.

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References

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- 2. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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